

# N-Methyltetrahydro-2H-pyran-4-amine: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

**Compound Name:** *N-methyltetrahydro-2H-pyran-4-amine*

**Cat. No.:** *B1312418*

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This technical guide provides an in-depth overview of **N-methyltetrahydro-2H-pyran-4-amine**, a pivotal heterocyclic amine in modern medicinal chemistry. Aimed at researchers, scientists, and professionals in drug development, this document details the compound's chemical structure, physicochemical properties, synthesis, and its significant role as a building block in the creation of novel therapeutics.

## Core Compound Identification and Properties

**N-methyltetrahydro-2H-pyran-4-amine** is a saturated heterocyclic compound featuring a tetrahydropyran ring with a methylamino substituent at the 4-position. Its unique structural characteristics, including the presence of a polar ether oxygen and a secondary amine, make it a valuable synthon for introducing desirable physicochemical properties in drug candidates.

Chemical Structure:

- SMILES: CNC1CCOCC1
- InChI: InChI=1S/C6H13NO/c1-7-6-2-4-8-5-3-6/h6-7H,2-5H2,1H3

The key identification and physicochemical data for **N-methyltetrahydro-2H-pyran-4-amine** are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	220641-87-2[1]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO[1]
Molecular Weight	115.17 g/mol
Appearance	Yellow liquid
Boiling Point	165.0 ± 33.0 °C (Predicted)
Density	0.93 ± 0.1 g/cm <sup>3</sup> (Predicted)
pKa	10.01 ± 0.20 (Predicted)
Synonyms	4-(Methylamino)tetrahydro-2H-pyran, N-methyloxan-4-amine, Methyl-(tetrahydro-pyran-4-yl)-amine

## Synthesis of N-Methyltetrahydro-2H-pyran-4-amine

The primary and most efficient method for the synthesis of **N-methyltetrahydro-2H-pyran-4-amine** is the reductive amination of tetrahydro-4H-pyran-4-one with methylamine.[2] This one-pot reaction is widely used in medicinal chemistry for its reliability and operational simplicity.

## Experimental Protocol: Reductive Amination

The following protocol provides a detailed methodology for the synthesis of **N-methyltetrahydro-2H-pyran-4-amine**.

### Materials:

- Tetrahydro-4H-pyran-4-one
- Methylamine (2M solution in THF)
- Acetic Acid

- Sodium Cyanoborohydride
- Tetrahydrofuran (THF)

Procedure:

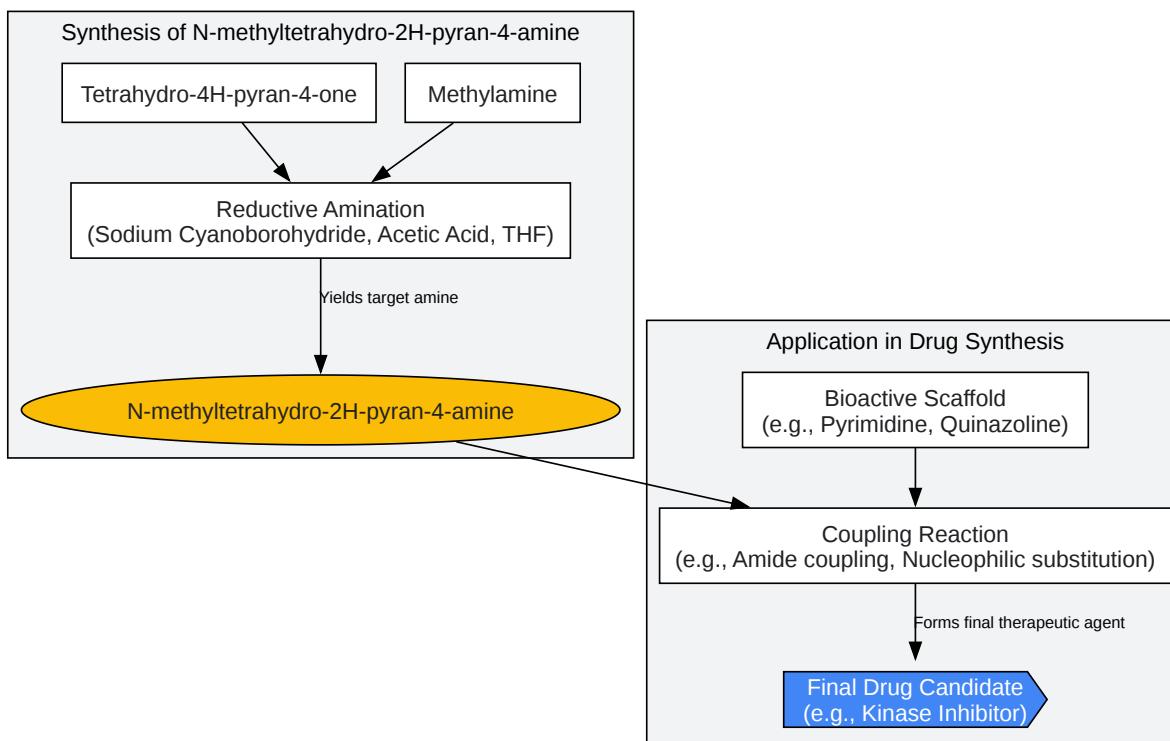
- To a stirred solution of tetrahydro-4H-pyran-4-one (1 g, 10 mmol) in tetrahydrofuran (THF, 10 mL), slowly add methylamine (0.62 g, 20 mmol, 2 M THF solution) dropwise at room temperature.
- Following the addition of methylamine, add acetic acid (0.5 mL).
- Stir the reaction mixture continuously for 1 hour at room temperature to facilitate the formation of the iminium intermediate.
- Cool the reaction mixture to 0 °C using an ice bath.
- Add sodium cyanoborohydride (0.7 g, 12 mmol) portion-wise to the cooled reaction mixture.
- Allow the reaction to warm to room temperature and continue stirring for 16 hours.
- Monitor the progress of the reaction by thin-layer chromatography (TLC) to confirm the consumption of the starting material.
- Upon completion, the target product, **N-methyltetrahydro-2H-pyran-4-amine** (1 g), is isolated as a yellow liquid. Mass spectrum (ESI)  $m/z$  115 [M]<sup>+</sup>.

## Application in Drug Discovery and Development

**N-methyltetrahydro-2H-pyran-4-amine** is a crucial building block in the synthesis of complex pharmaceutical compounds. The tetrahydropyran motif is frequently incorporated into drug candidates to enhance their pharmacological profiles, including solubility and metabolic stability. This amine, in particular, serves as a key intermediate for the synthesis of various kinase inhibitors and other targeted therapies.

The following diagram illustrates the logical workflow of how **N-methyltetrahydro-2H-pyran-4-amine** is synthesized and subsequently utilized as a key building block in the development of a therapeutic agent.

## Experimental Workflow: Synthesis and Application of N-methyltetrahydro-2H-pyran-4-amine

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## Experimental Workflow Diagram

This workflow highlights the two key stages: the synthesis of the amine intermediate via reductive amination and its subsequent incorporation into a more complex molecule through a coupling reaction to yield a final drug candidate. This demonstrates the integral role of **N-methyltetrahydro-2H-pyran-4-amine** in the drug discovery pipeline.

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## References

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